

Application Notes and Protocols: Mass Spectrometry Fragmentation of 8-Methylnon-4-yne

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Compound of Interest

Compound Name: 8-Methylnon-4-yne

Cat. No.: B15441575

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Introduction

Understanding the fragmentation patterns of molecules in mass spectrometry is crucial for structural elucidation and identification. This document provides a detailed analysis of the expected electron ionization (EI) mass spectrometry fragmentation pattern of **8-Methylnon-4-yne**. Alkynes, characterized by a carbon-carbon triple bond, exhibit distinct fragmentation behaviors, primarily driven by the formation of stable propargyl cations. These notes will detail the theoretical fragmentation pathways, present the expected quantitative data in a clear format, and provide a comprehensive experimental protocol for acquiring the mass spectrum of this compound.

Predicted Mass Spectrum Data

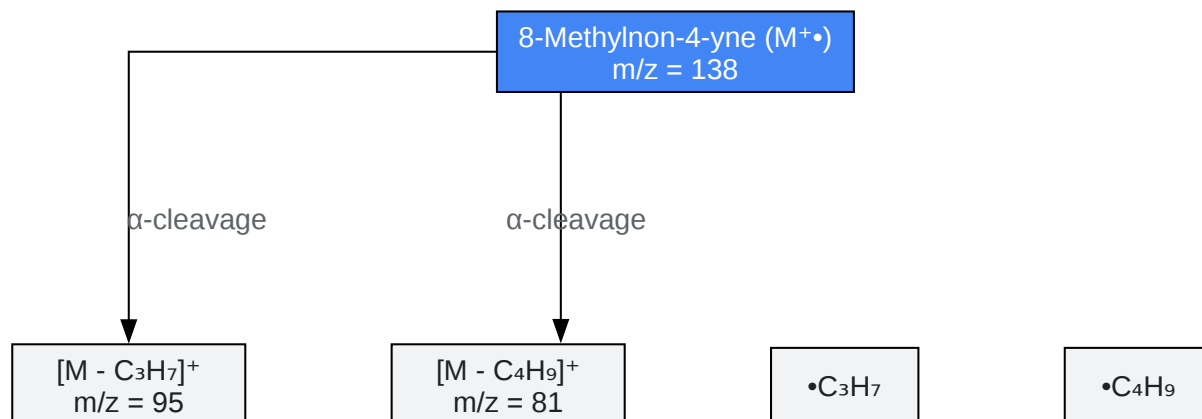
The mass spectrum of **8-Methylnon-4-yne** is predicted to be characterized by a discernible molecular ion peak and a series of fragment ions resulting from cleavage at bonds alpha to the carbon-carbon triple bond. The molecular formula for **8-Methylnon-4-yne** is $C_{10}H_{18}$, with a molecular weight of approximately 138.25 g/mol. [1][2]

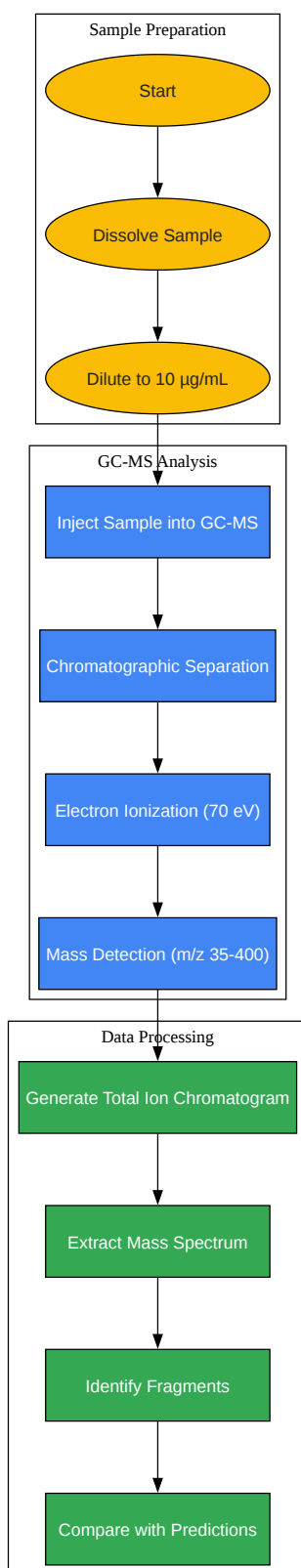
Table 1: Predicted Major Fragment Ions of **8-Methylnon-4-yne**

m/z	Proposed Fragment Structure	Fragmentation Pathway
138	$[\text{C}_{10}\text{H}_{18}]^{+\bullet}$	Molecular Ion ($\text{M}^{+\bullet}$)
123	$[\text{C}_9\text{H}_{15}]^+$	Loss of a methyl radical ($\bullet\text{CH}_3$)
95	$[\text{C}_7\text{H}_{11}]^+$	α -cleavage, loss of a propyl radical ($\bullet\text{C}_3\text{H}_7$)
81	$[\text{C}_6\text{H}_9]^+$	α -cleavage, loss of an isobutyl radical ($\bullet\text{C}_4\text{H}_9$)
67	$[\text{C}_5\text{H}_7]^+$	Propargyl cation formation
57	$[\text{C}_4\text{H}_9]^+$	Isobutyl cation
41	$[\text{C}_3\text{H}_5]^+$	Allyl cation

Fragmentation Pathway

The primary fragmentation mechanism for internal alkynes under electron ionization is the cleavage of the C-C bond alpha to the triple bond (α -cleavage). This cleavage results in the formation of a resonance-stabilized propargyl cation. For **8-Methylnon-4-yne**, there are two such α -bonds that can undergo cleavage.





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References

- 1. 8-methyl-4-nonyne [webbook.nist.gov]
- 2. chemspider.com [chemspider.com]
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